

Preclinical In Vivo Characterization of Si306: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Si306

Cat. No.: B15610732

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Introduction: **Si306** is a pyrazolo[3,4-d]pyrimidine derivative identified as a potent, ATP-competitive inhibitor of c-Src tyrosine kinase (K_i of 0.13 μM).^[1] It has demonstrated significant antitumor activity in preclinical models of glioblastoma (GBM) and neuroblastoma (NB).^{[2][3]} As a dual inhibitor of both Src and the P-glycoprotein (P-gp) efflux pump, **Si306** presents a promising strategy for treating multidrug-resistant (MDR) cancers, particularly those within the central nervous system, due to its ability to cross the blood-brain barrier (BBB).^{[3][4][5][6][7]} However, its clinical development has been challenged by low aqueous solubility, prompting research into novel drug delivery systems.^{[1][2][8]} This guide provides a comprehensive summary of the in vivo preclinical data for **Si306**, detailing its efficacy, pharmacokinetics, safety profile, and the experimental protocols used for its characterization.

Pharmacodynamic Profile: In Vivo Efficacy

Si306 has shown significant anti-tumor effects in various in vivo models, both as a standalone agent and in combination with other therapies.

Glioblastoma (GBM): In orthotopic xenograft models using U87 glioblastoma cells, a single oral treatment with **Si306** was shown to prolong the survival of mice by 30%.^[3] Furthermore, when combined with radiotherapy, **Si306** strongly potentiated the suppression of U87 xenograft

growth in nude mice compared to either treatment alone.[3] The ability of **Si306** to penetrate the brain is a key factor in its efficacy against GBM; following intraperitoneal (i.p.) injection, its concentration in the brain progressively increased over 24 hours, suggesting accumulation in the target tissue.[3]

Neuroblastoma (NB): In a subcutaneous neuroblastoma animal model, oral administration of **Si306** resulted in a delay in tumor growth.[2] To address the compound's low water solubility and improve its therapeutic index, **Si306** was encapsulated in anti-GD2-immunoliposomes. This targeted delivery strategy significantly enhanced **Si306**'s tumor uptake in IMR-32 tumor-bearing mice compared to free **Si306** or untargeted liposomes.[1][2] This enhanced delivery translated into a significant increase in the survival of mice treated with the GD2-targeted liposomal formulation (GD2-LP[**Si306**]).[2]

Table 1: Summary of In Vivo Efficacy Studies

Cancer Model	Animal Model	Treatment	Dosing	Key Findings	Reference
Glioblastoma (U87)	Orthotopic Nude Mice	Si306 (oral)	Single dose	Prolonged survival by 30%	[3]
Glioblastoma (U87)	Subcutaneous Nude Mice	Si306 + Radiotherapy	N/A	Potentiated suppression of tumor growth	[3]
Neuroblastoma (IMR-32)	Subcutaneous	Si306 (oral)	N/A	Delayed tumor growth	[2]
Neuroblastoma (IMR-32)	Orthotopic	GD2-LP[Si306] (i.v.)	25 mg/kg	Significant increase in survival	[2]
Neuroblastoma (IMR-32)	Subcutaneous	GD2-LP[Si306] (i.v.)	5 mg/kg	Significantly higher tumor uptake vs. free Si306	[1][2]

Pharmacokinetic (PK) Profile

The pharmacokinetics of **Si306** have been evaluated in mice, both in its free form and encapsulated within liposomes. A key finding is the compound's ability to cross the BBB.[\[3\]](#)[\[7\]](#)

Following intravenous (i.v.) administration of 5 mg/kg **Si306** (formulated with Tween80) in healthy mice, the compound's concentration in plasma was measured over time. When encapsulated in either untargeted or GD2-targeted liposomes, the plasma concentration of **Si306** was significantly higher and more sustained compared to the free drug, indicating improved circulation time.[\[8\]](#)

Table 2: Summary of In Vivo Pharmacokinetic Studies

Formulation	Animal Model	Administration Route	Dose	Key Findings	Reference
Si306 (free)	Mice	Intraperitoneal (i.p.)	N/A	Brain concentration increased over 24h, indicating BBB penetration.	[3]
Si306-Tween80	Healthy Mice	Intravenous (i.v.)	5 mg/kg	Rapid clearance from plasma.	[8]
LP[Si306]	Healthy Mice	Intravenous (i.v.)	5 mg/kg	Higher and more sustained plasma concentration than free Si306.	[8]
GD2-LP[Si306]	Healthy Mice	Intravenous (i.v.)	5 mg/kg	Higher and more sustained plasma concentration than free Si306.	[8]

Toxicology and Safety Profile

Preclinical safety studies have shown that **Si306** is well-tolerated in vivo. An intravenous single-dose toxicity study in mice demonstrated no mortality or changes in animal behavior, even at a high dose of 100 mg/kg.[\[3\]](#) Post-mortem analysis of the main metabolic organs revealed no microscopic differences in tissue architecture four days after injection, indicating a lack of acute

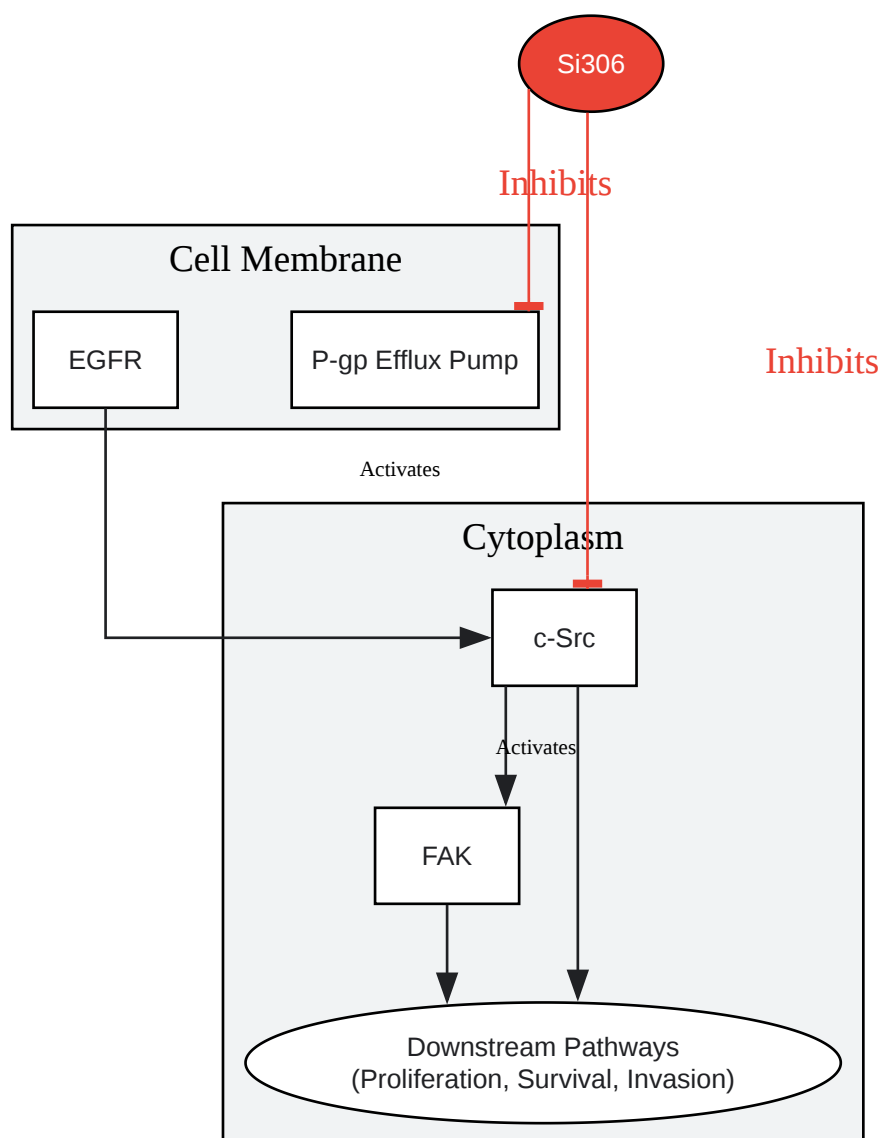
toxicity.[3] In studies involving liposomal formulations, mice treated with up to 25 mg/kg of **Si306** showed no signs of toxicity.[2]

Table 3: Summary of In Vivo Toxicology Studies

Study Type	Animal Model	Administration Route	Dose	Findings	Reference
Single-Dose Acute Toxicity	Mice	Intravenous (i.v.)	100 mg/kg	Very well tolerated; no mortality, behavioral changes, or organ damage.	[3]
Macroscopic Toxicity	IMR-32 Bearing Mice	Intravenous (i.v.)	25 mg/kg (liposomal)	No signs of toxicity observed.	[2]

Visualizations: Pathways and Workflows

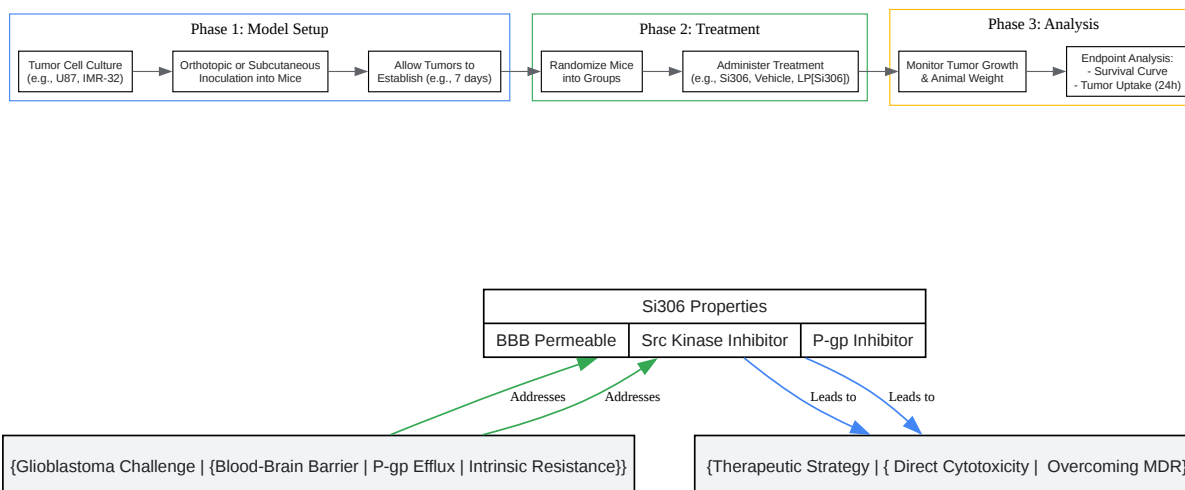
Signaling Pathway of Si306



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Caption: Proposed mechanism of **Si306**, showing dual inhibition of c-Src and P-glycoprotein.

Experimental Workflow for In Vivo Efficacy



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